

Half-life and stability of TLB 150 Benzoate in solution

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Compound of Interest

Compound Name: TLB 150 Benzoate

Cat. No.: B15542843

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An In-Depth Technical Guide on the Half-life and Stability of TLB-150 Benzoate in Solution

Disclaimer: This document is intended for an audience of researchers, scientists, and drug development professionals. TLB-150 Benzoate (also known as RAD-150) is classified as a research chemical and is not approved for human or veterinary use. The information presented herein is for educational and research purposes only.

Introduction

TLB-150 Benzoate is the benzoate ester of RAD-140 (Testolone), a potent and orally bioavailable nonsteroidal Selective Androgen Receptor Modulator (SARM).[1][2] The esterification of the parent compound, RAD-140, to form TLB-150 Benzoate is a chemical modification intended to enhance its pharmacokinetic profile, specifically to increase its half-life and improve chemical stability.[3][4] As a next-generation SARM, TLB-150 Benzoate is of significant interest in preclinical research for its potential in modulating androgen receptors in a tissue-selective manner, with applications being explored in muscle wasting, bone strength, and neuroprotection.[1][5]

The stability of a compound in solution is a critical parameter that influences its shelf-life, formulation development, and reliability in experimental settings. Degradation of the active substance can lead to a loss of potency and the formation of potentially toxic impurities. This guide provides a comprehensive overview of the known stability characteristics of TLB-150 Benzoate and outlines standard methodologies for its stability assessment in solution.

It is important to note that while there are claims of a significantly longer half-life for TLB-150 Benzoate, approximately 48–60 hours, detailed stability studies under various conditions are not widely available in peer-reviewed literature.[1][5] The data and protocols presented below are based on available information and established principles of pharmaceutical stability testing.

Chemical Profile

- Chemical Name: RAD-140 benzoate ester[1]
- Molecular Formula: $C_{27}H_{20}ClN_5O_3$ [1]
- Molecular Weight: 497.93 g/mol [1]
- Class: Esterified Selective Androgen Receptor Modulator (SARM)[1]

Half-life and Stability Data in Solution

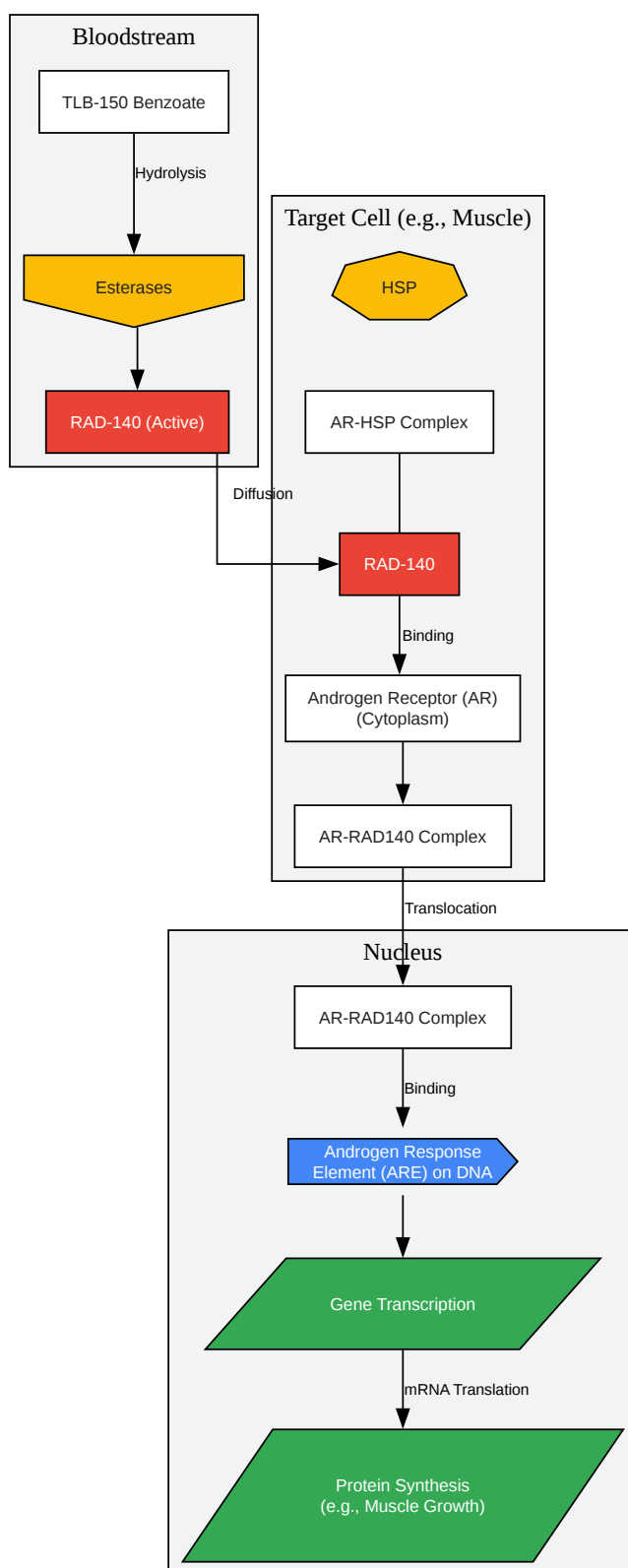
Comprehensive, peer-reviewed quantitative data on the stability of TLB-150 Benzoate across a range of solution conditions is limited in the public domain. The primary claim is that the benzoate ester extends the half-life to approximately 48-60 hours, compared to the shorter half-life of its parent compound, RAD-140.[1][2] This extended half-life suggests greater stability against metabolic breakdown.[3]

To provide a practical framework for researchers, the following table presents a representative dataset illustrating how the stability of a benzoate ester compound like TLB-150 might be characterized. Note: This is a hypothetical dataset for illustrative purposes.

Parameter	Condition	Half-life (t _{1/2}) (hours)	Degradation Products	Assay Method
pH	pH 3.0 (0.1 N HCl)	36	RAD-140, Benzoic Acid	HPLC-UV
pH 7.4 (PBS)	60	Minor unidentified	HPLC-UV	HPLC-UV
pH 9.0 (Borate Buffer)	48	RAD-140, Benzoic Acid	HPLC-UV	
Temperature	4°C	>200	Not detected	
25°C	60	Minor unidentified	HPLC-UV	HPLC-UV
40°C	24	RAD-140, Benzoic Acid	HPLC-UV	
Solvent	50% Ethanol (aq)	72	Not detected	
30% PEG400 (aq)	65	Not detected	HPLC-UV	HPLC-MS
10% DMSO (aq)	55	Minor oxidation products	HPLC-MS	
Light Exposure	Photostability (ICH Q1B)	40	Photodegradants	HPLC-DAD

Signaling Pathway

As a SARM, TLB-150 Benzoate is designed to selectively bind to androgen receptors (AR) in specific tissues, such as muscle and bone, while having minimal effect on other tissues, like the prostate. The benzoate ester is likely cleaved in vivo, releasing the active parent molecule, RAD-140, which then exerts its pharmacological effect. The generalized signaling pathway is depicted below.



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Caption: Generalized signaling pathway for a Selective Androgen Receptor Modulator (SARM).

Experimental Protocols for Stability Assessment

The following protocols are generalized methodologies based on ICH guidelines for stability testing of pharmaceutical substances.^[6]

Forced Degradation Study

Objective: To identify likely degradation products and establish the intrinsic stability of the molecule. This helps in developing a stability-indicating analytical method.

Methodology:

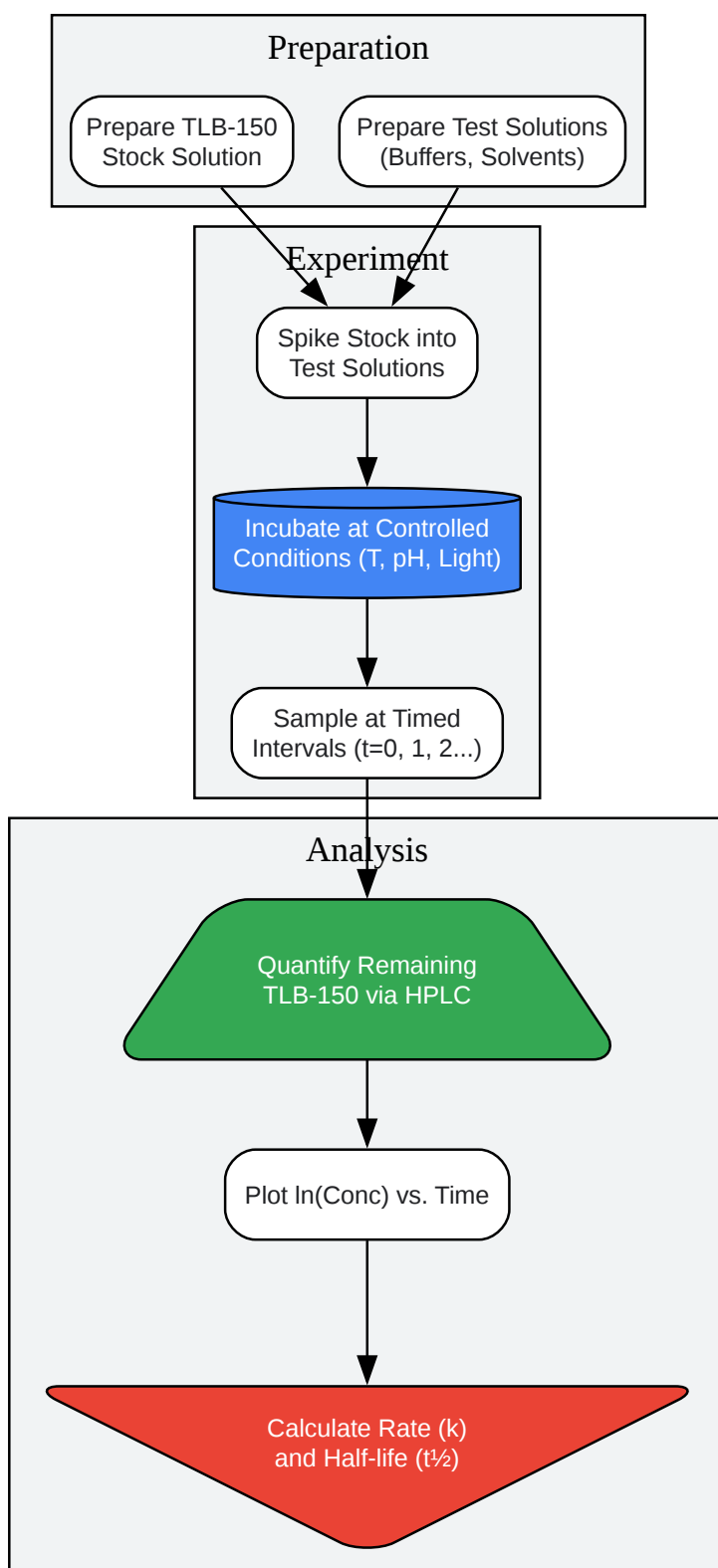
- **Preparation:** Prepare stock solutions of TLB-150 Benzoate in a suitable solvent system (e.g., acetonitrile:water).
- **Stress Conditions:** Expose the solutions to a range of stress conditions:
 - **Acid Hydrolysis:** 0.1 N HCl at 60°C for 24 hours.
 - **Base Hydrolysis:** 0.1 N NaOH at 60°C for 24 hours.
 - **Oxidative Degradation:** 3% H₂O₂ at room temperature for 24 hours.
 - **Thermal Degradation:** Store solid compound and solution at 80°C for 48 hours.
 - **Photostability:** Expose solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter (as per ICH Q1B guidelines).
- **Analysis:** Analyze stressed samples at appropriate time points (e.g., 0, 2, 4, 8, 24 hours) using a validated stability-indicating HPLC method with a photodiode array (PDA) or mass spectrometry (MS) detector to separate and identify the parent compound and any degradants.

Solution Stability for Half-life Determination

Objective: To determine the half-life of TLB-150 Benzoate under specific solution conditions (e.g., varying pH, temperature, and solvent composition).

Methodology:

- **Buffer/Solution Preparation:** Prepare a series of aqueous buffers (e.g., pH 3, 5, 7.4, 9) and relevant co-solvent systems (e.g., containing ethanol, PEG400, DMSO).
- **Sample Preparation:** Accurately weigh and dissolve TLB-150 Benzoate to create stock solutions. Spike a known concentration of the stock solution into each buffer/solution system in triplicate.
- **Incubation:** Store the prepared solutions at controlled temperatures (e.g., 4°C, 25°C, 40°C) in sealed, light-protected vials.
- **Time-Point Analysis:** At predetermined time intervals (e.g., 0, 1, 2, 4, 8, 12, 24, 48, 72 hours), withdraw an aliquot from each sample. Quench any reaction if necessary (e.g., by pH neutralization or dilution in mobile phase).
- **Quantification:** Analyze the samples using a validated HPLC method to determine the remaining concentration of TLB-150 Benzoate.
- **Data Analysis:** Plot the natural logarithm of the concentration versus time. The degradation rate constant (k) is the negative of the slope. The half-life ($t_{1/2}$) is calculated using the formula: $t_{1/2} = 0.693 / k$.



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Caption: Experimental workflow for determining solution stability and half-life.

Conclusion

TLB-150 Benzoate is an esterified derivative of RAD-140, engineered for a longer half-life and enhanced stability.[3] While commercial sources claim a half-life of 48-60 hours, rigorous, publicly accessible stability data is scarce.[1] For research and development purposes, it is imperative that professionals conduct their own stability assessments using validated, stability-indicating methods. The forced degradation and solution stability protocols outlined in this guide provide a robust framework for characterizing the stability profile of TLB-150 Benzoate, ensuring data integrity and the reliable application of this compound in a research setting.

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